

Physical and chemical properties of Bakkenolide Db

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bakkenolide Db

Cat. No.: B15496883

[Get Quote](#)

An In-depth Technical Guide on the Physical and Chemical Properties of **Bakkenolide Db**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and cytotoxic properties of **Bakkenolide Db**, a sesquiterpenoid lactone isolated from *Petasites formosanus*. This document is intended for researchers, scientists, and drug development professionals interested in the potential therapeutic applications of this natural product.

Physicochemical Properties

Bakkenolide Db is a colorless oil. Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₈ O ₇ S	[1]
Molecular Weight	424.1556 g/mol	[1]
Appearance	Colorless oil	[1]
Optical Rotation	[α] _D ²⁷ -2° (c 0.20, MeOH)	[1]

Spectroscopic Data

The structural elucidation of **Bakkenolide Db** was accomplished through various spectroscopic techniques. A summary of the key spectral data is provided below.

Spectroscopic Data	Value	Reference
UV λ_{max} (MeOH)	286 nm (log ϵ 3.09)	[1]
IR ν_{max} (KBr)	1770, 1747, 1716 cm^{-1}	[1]
High-Resolution Mass Spec (HR-MS) m/z	424.1552 $[\text{M}]^+$ (Calcd. for $\text{C}_{21}\text{H}_{28}\text{O}_7\text{S}$: 424.1556)	[1]
Mass Spec (MS) m/z (rel. int.)	424 $[\text{M}]^+$ (25), 382 (62), 248 (22), 230 (100)	[1]

Cytotoxicity

Bakkenolide Db has demonstrated cytotoxic activity against a panel of human cancer cell lines. The half-maximal inhibitory concentration (IC_{50}) values are presented in the table below.

Cell Line	Cancer Type	IC_{50} ($\mu\text{g/mL}$)	Reference
P-388	Murine Leukemia	3.9	[1]
A549	Human Lung Carcinoma	4.1	[1]
MCF-7	Human Breast Adenocarcinoma	4.3	[1]
HCT-116	Human Colon Carcinoma	>10	[1]

Experimental Protocols

The following sections detail the methodologies for the key experiments cited in the literature for the characterization and evaluation of **Bakkenolide Db**.

Isolation and Purification of Bakkenolide Db

The isolation of **Bakkenolide Db** from the roots of *Petasites formosanus* was performed as described by Wu et al. (1999). A generalized workflow is as follows:



[Click to download full resolution via product page](#)

*Isolation workflow for **Bakkenolide Db**.*

Cytotoxicity Assay (MTT Assay)

The cytotoxic activity of **Bakkenolide Db** against various cancer cell lines was determined using the 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay.

Protocol:

- **Cell Seeding:** Cancer cells were seeded into 96-well plates at a density of 5×10^3 cells/well and allowed to attach overnight.
- **Compound Treatment:** The cells were then treated with various concentrations of **Bakkenolide Db** and incubated for a specified period (e.g., 48 or 72 hours).
- **MTT Addition:** After the incubation period, MTT solution (5 mg/mL in PBS) was added to each well, and the plates were incubated for an additional 4 hours at 37°C.
- **Formazan Solubilization:** The supernatant was removed, and dimethyl sulfoxide (DMSO) was added to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance was measured at a wavelength of 570 nm using a microplate reader.
- **IC₅₀ Calculation:** The IC₅₀ value, the concentration of the compound that inhibits 50% of cell growth, was calculated from the dose-response curves.



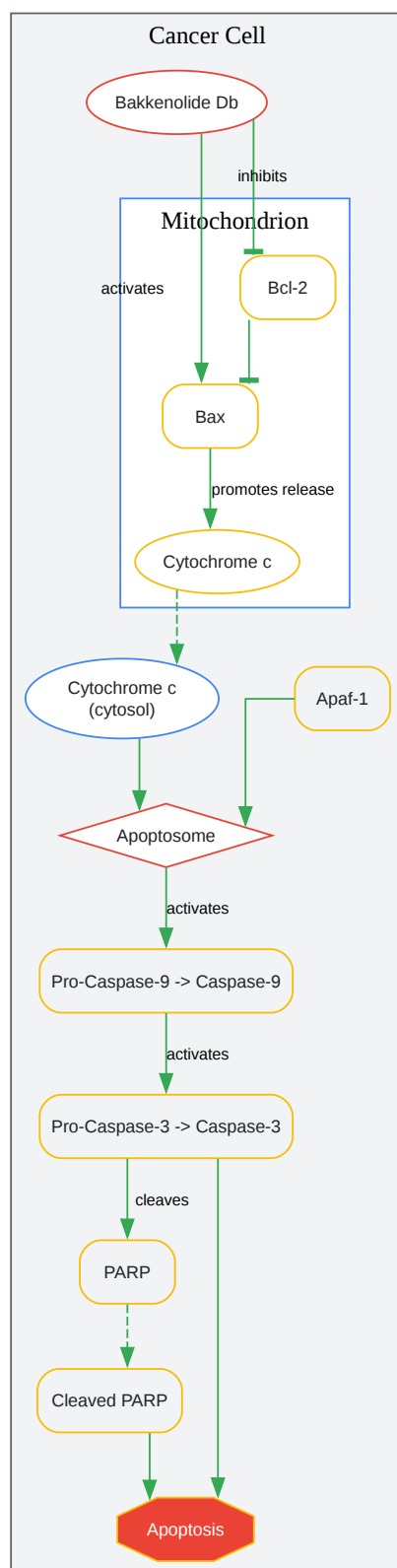
[Click to download full resolution via product page](#)

Experimental workflow for the MTT assay.

Putative Signaling Pathway of Bakkenolide Db-Induced Apoptosis

While the precise molecular mechanism of **Bakkenolide Db**-induced cytotoxicity has not been fully elucidated, its cytotoxic nature suggests the induction of apoptosis. Based on the known mechanisms of other cytotoxic natural products and related bakkenolides, a putative signaling pathway is proposed below. This pathway is hypothetical and requires experimental validation.

The proposed pathway involves the activation of the intrinsic apoptosis pathway, initiated by cellular stress induced by **Bakkenolide Db**. This leads to the release of cytochrome c from the mitochondria, followed by the activation of a caspase cascade, ultimately resulting in apoptotic cell death.



[Click to download full resolution via product page](#)

*Putative signaling pathway for **Bakkenolide Db**-induced apoptosis.*

Disclaimer: The signaling pathway presented is a hypothetical model based on the cytotoxic nature of **Bakkenolide Db** and general knowledge of apoptosis. Further experimental studies are required to validate the specific molecular targets and signaling cascades involved in the biological activity of **Bakkenolide Db**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Physical and chemical properties of Bakkenolide Db]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15496883#physical-and-chemical-properties-of-bakkenolide-db]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com